

KW-2450 Free Base: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	KW-2450 free base	
Cat. No.:	B10827686	Get Quote

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the preclinical and clinical data available for KW-2450, a potent dual inhibitor of insulin-like growth factor 1 receptor (IGF-1R) and insulin receptor (IR). This document details its molecular characteristics, mechanism of action, and summarizes key experimental findings and protocols.

Core Molecular Data

A clear understanding of the physicochemical properties of KW-2450 is fundamental for its application in research and development. The essential molecular data for the free base form is summarized below.

Property	Value
Chemical Formula	C28H29N5O3S[1][2][3]
Molecular Weight	515.63 g/mol [2][3]
Exact Mass	515.1991 g/mol [2]
CAS Number	904899-25-8[2][3]
IUPAC Name	(E)-N-(2-(2-(1H-indazol-3-yl)vinyl)-5-((4-(2-hydroxyacetyl)piperazin-1-yl)methyl)phenyl)-3-methylthiophene-2-carboxamide[2]

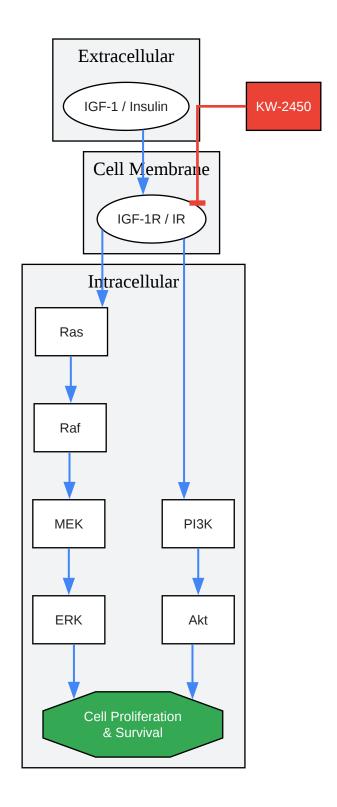


Mechanism of Action and Signaling Pathway

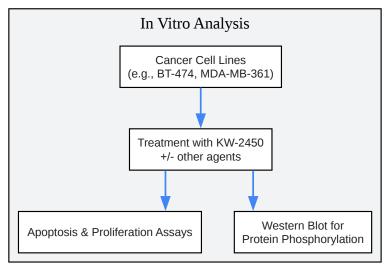
KW-2450 is an orally bioavailable small molecule that functions as a dual tyrosine kinase inhibitor, targeting both IGF-1R and the insulin receptor (IR)[2][3][4][5]. The overexpression and excessive activation of the IGF-1R signaling pathway are implicated in the proliferation, differentiation, survival, and angiogenesis of various cancer cells[4][6]. By inhibiting IGF-1R and IR, KW-2450 effectively blocks these downstream signaling cascades, leading to the inhibition of tumor cell growth and the induction of apoptosis[2][3].

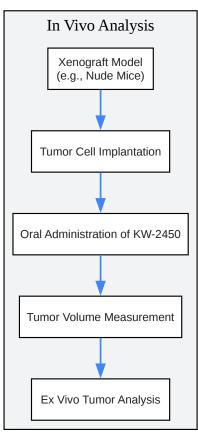
The binding of ligands such as IGF-1 to IGF-1R or insulin to IR triggers the autophosphorylation of the receptor's tyrosine kinase domain. This activation initiates a cascade of intracellular signaling events, primarily through the Phosphoinositide 3-kinase (PI3K)/Akt and the Ras/Raf/MAPK pathways, which are crucial for cell survival and proliferation[4][7]. KW-2450's inhibitory action at the receptor level prevents these downstream events.











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- To cite this document: BenchChem. [KW-2450 Free Base: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10827686#kw-2450-free-base-molecular-weight-and-formula]

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